# Beyond the Label: A Technical Deep Dive into 1-(Chloromethoxy)propane

**Author**: BenchChem Technical Support Team. **Date**: May 2026

***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *1-(Chloromethoxy)propane* |
| *CAS No.:* | *3587-57-3* |
| *Cat. No.:* | *B1366746* |

*Get Quote*

## Executive Summary

In the precise world of organic synthesis and drug development, nomenclature is not merely a labeling system—it is a code for reactivity. **1-(Chloromethoxy)propane** (CAS: 3587-57-3), widely known as Chloromethyl propyl ether, serves as a critical alkylating agent and a homolog to the pervasive Methoxymethyl (MOM) protecting group.

This guide moves beyond simple synonym listing to explore the functional implications of these names. We analyze why this compound is frequently confused with its structural isomers, detail its synthesis via the paraformaldehyde route, and establish strict safety protocols given its classification as a potential alkylating carcinogen.

## Part 1: The Synonym Landscape & Chemical Identity

The primary challenge with **1-(Chloromethoxy)propane** is distinguishing it from its structural isomer, 1-chloro-3-methoxypropane. The former is a highly reactive

© 2026 BenchChem. All rights reserved.

-chloro ether; the latter is a stable alkyl chloride. Using the correct synonym is vital for accurate safety assessments and reaction planning.

## Nomenclature Hierarchy

The names assigned to this compound generally fall into three categories: Systematic (IUPAC), Trivial (descriptive), and Functional (reactivity-based).

| Category | Synonym | Technical Context |
|---|---|---|
| Systematic (IUPAC) | 1-(Chloromethoxy)propane | Used in regulatory filings and patent claims. Defines the exact connectivity. |
| Trivial (Common) | Chloromethyl propyl ether | The most common lab vernacular. Emphasizes the ether linkage between a propyl and chloromethyl group. |
| Functional | Propoxymethyl chloride | Preferred by synthetic chemists. Describes the group ( ) being installed onto a nucleophile. |
| Inverted | Propyl chloromethyl ether | Often used in vendor catalogs; chemically identical to the trivial name. |
| Obsolete/Rare | Chloromethyl -propyl ether | Specifies the linear propyl chain, distinguishing it from the isopropyl analog. |

## Critical Identification Data

Use these identifiers to verify reagents and avoid isomeric confusion.

- CAS Registry Number: 3587-57-3
- Molecular Formula:

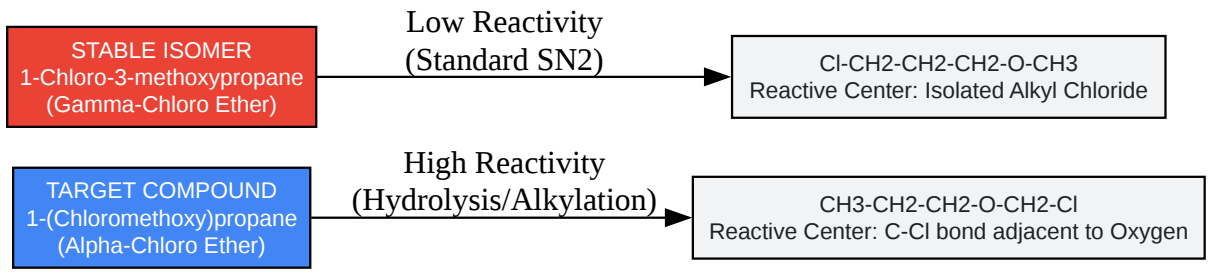
© 2026 BenchChem. All rights reserved.

[1]

- Molecular Weight: 108.57 g/mol [1]
- SMILES:CCCOCCl
- InChI Key:VHUQXPJHMISKGS-UHFFFAOYSA-N[2]

## Visualizing the Ambiguity

The following diagram illustrates the structural divergence between the target compound and its common isomer, highlighting why "Chloromethoxy" implies high reactivity compared to "Chloro...methoxy".




Click to download full resolution via product page

Figure 1: Structural and reactivity distinction between the target

-chloro ether and its

-isomer.[3][4][5][6]

# Part 2: Structural Integrity & Reactivity Mechanisms

Understanding the synonyms requires understanding the chemistry. The name Propoxymethyl chloride is particularly instructive because it treats the molecule as a source of the electrophilic propoxymethyl cation.

## The Alpha-Halo Effect

The chlorine atom is attached to a carbon that is also bonded to an oxygen atom. This specific arrangement allows the oxygen lone pair to assist in the departure of the chloride ion, forming a

© 2026 BenchChem. All rights reserved.

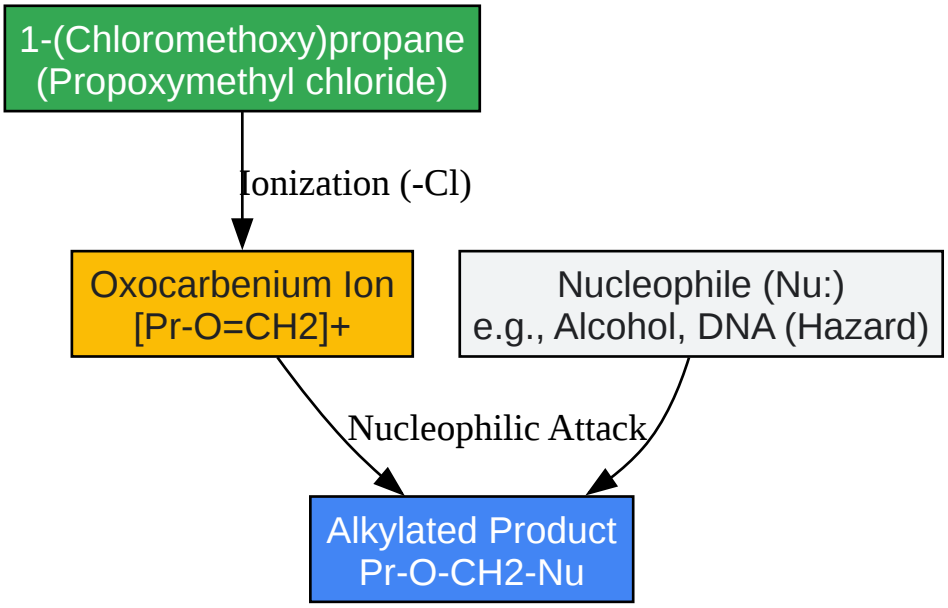
resonance-stabilized oxocarbenium ion.

This mechanism explains why:

- It is a carcinogen: The oxocarbenium ion is a potent alkylating agent that can attack DNA bases.
- It is a protecting group: It reacts rapidly with alcohols (ROH) to form acetals (

  ), effectively installing a "Propyl MOM" group.

## Reactivity Pathway Diagram




Click to download full resolution via product page

Figure 2: The mechanism of action for **1-(Chloromethoxy)propane**, driving both its utility in synthesis and its toxicity.

# Part 3: Synthesis & Experimental Protocols

Note: **1-(Chloromethoxy)propane** is commercially available but often expensive or unstable upon long-term storage. Fresh preparation is frequently required. The following protocol is adapted from the standard synthesis of chloromethyl alkyl ethers [1, 2].

© 2026 BenchChem. All rights reserved.

## Synthesis Logic

The synthesis relies on the reaction of 1-Propanol with Paraformaldehyde and anhydrous Hydrogen Chloride (HCl) gas. This reversible reaction must be driven by saturation with HCl and separation of the aqueous layer.

## Step-by-Step Protocol

Safety Warning:This reaction produces a potent alkylating agent. All steps must be performed in a functioning fume hood. Use silver-shield gloves.

Materials:

- 1-Propanol (1.0 equiv)
- Paraformaldehyde (1.0 equiv)[4]
- Calcium Chloride (

  , anhydrous)
- HCl gas (generated or cylinder)

Procedure:

- Setup: Equip a 3-neck round-bottom flask with a mechanical stirrer, a gas inlet tube (subsurface), and a thermometer. Place the flask in an ice-water bath (

  ).
- Mixing: Charge the flask with 1-Propanol and Paraformaldehyde.
- Saturation: Slowly bubble anhydrous HCl gas into the mixture. The temperature should be maintained between

  . The paraformaldehyde will depolymerize and dissolve as the reaction proceeds.
- Separation: Once the mixture is saturated (fumes of HCl escape), stop the gas flow. The mixture will separate into two layers. The upper layer is the crude chloromethyl propyl ether.

© 2026 BenchChem. All rights reserved.

- Drying: Separate the organic layer and dry it over anhydrous

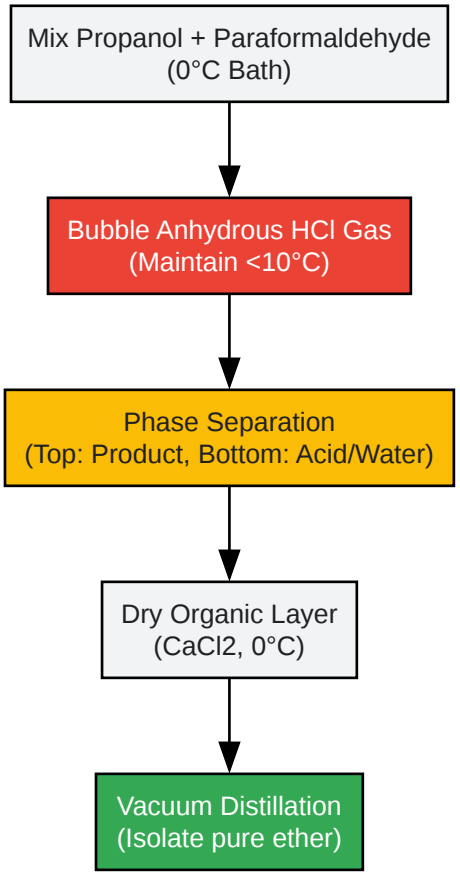
  for 2 hours at

  .

- Purification: Distill the product under reduced pressure (vacuum distillation is recommended to minimize thermal decomposition). Collect the fraction boiling at the appropriate point (approx.

  at atm pressure, but lower under vacuum).

## Synthesis Workflow




Click to download full resolution via product page

Figure 3: Operational workflow for the synthesis of Chloromethyl propyl ether.

# Part 4: Safety & Regulatory Intelligence

© 2026 BenchChem. All rights reserved.

For drug development professionals, the regulatory status of reagents is as important as their reactivity.

## The "CMME Analogy"

**1-(Chloromethoxy)propane** is chemically homologous to Chloromethyl Methyl Ether (CMME), a known human carcinogen (IARC Group 1).

- Regulatory Stance: While specific listings for the propyl variant are less common than for the methyl variant, safety officers treat it as a suspected carcinogen by analogy.
- Genotoxicity: The alkylating mechanism (Figure 2) is identical to that of CMME, capable of forming DNA adducts.

## Handling & Disposal

- Engineering Controls: Use only in a certified chemical fume hood.
- PPE: Nitrile gloves are insufficient for prolonged contact. Use Silver Shield/4H laminate gloves for maximum protection against permeation.
- Quenching: Do not pour down the drain. Quench excess reagent by slowly adding it to a stirred solution of dilute aqueous ammonia or sodium hydroxide (hydrolysis converts it to harmless propanol and formaldehyde).

## References

- PubChem.**1-(Chloromethoxy)propane** Compound Summary. National Center for Biotechnology Information. Available at: [Link]
- Organic Syntheses.Monochloromethyl Ether (General Procedure). Coll. Vol. 1, p. 377 (1941). (Provides the foundational chemistry for synthesizing alpha-chloro ethers). Available at: [Link]
- ECHA (European Chemicals Agency).Substance Information: **1-(Chloromethoxy)propane**. (Regulatory classification and hazard data).[5] Available at: [Link]

© 2026 BenchChem. All rights reserved.

**Need Custom Synthesis?**

*BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.*

*Email: info@benchchem.com or Request Quote Online.*

# Sources

- 1. chemimpex.com [chemimpex.com]
- 2. Methoxypropane - Wikipedia [en.wikipedia.org]
- 3. 1,2,3-Tris(chloromethoxy)propane (IARC Summary & Evaluation, Volume 71, 1999) [inchem.org]
- 4. CA1038888A - Process for preparing chloromethyl methyl ether - Google Patents [patents.google.com]
- 5. legislature.vermont.gov [legislature.vermont.gov]
- 6. US5382572A - Alkyl and acyl substituted quinolines - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Beyond the Label: A Technical Deep Dive into 1-(Chloromethoxy)propane]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1366746/docs#beyond-the-label-a-technical-deep-dive-into-1-chloromethoxy-propane]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.